

N-Boc-2,6-difluoroaniline molecular weight and formula

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Compound of Interest

Compound Name: **N-Boc-2,6-difluoroaniline**

Cat. No.: **B112970**

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Technical Guide: N-Boc-2,6-difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Boc-2,6-difluoroaniline**, a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals. This document details its chemical properties, a comprehensive synthesis protocol, and relevant characterization data.

Core Compound Information

N-Boc-2,6-difluoroaniline, also known as tert-butyl (2,6-difluorophenyl)carbamate, is a protected form of 2,6-difluoroaniline. The tert-butyloxycarbonyl (Boc) protecting group is employed to temporarily block the reactivity of the amine functional group, allowing for selective modifications at other positions of the aromatic ring.

Molecular Formula and Weight:

The chemical formula for **N-Boc-2,6-difluoroaniline** is $C_{11}H_{13}F_2NO_2$. Its molecular weight is 229.22 g/mol. This is derived from the addition of the Boc protecting group ($C_5H_9O_2$) to 2,6-difluoroaniline ($C_6H_5F_2N$) and the subsequent loss of one hydrogen atom.

Quantitative Data Summary

The following tables summarize the key quantitative data for **N-Boc-2,6-difluoroaniline** and its precursor, 2,6-difluoroaniline.

Compound	Molecular Formula	Molecular Weight (g/mol)
N-Boc-2,6-difluoroaniline	C ₁₁ H ₁₃ F ₂ NO ₂	229.22
2,6-Difluoroaniline	C ₆ H ₅ F ₂ N	129.11[1][2]
<hr/>		
Physical Properties of 2,6-Difluoroaniline	Value	
Appearance	Clear colorless to pale yellow liquid[3]	
Boiling Point	51-52 °C at 15 mmHg[1][3]	
Density	1.199 g/mL at 25 °C[1][3]	
Refractive Index	n _{20/D} 1.508 (lit.)[1]	
Water Solubility	Slightly soluble[3]	

Note: Specific physical properties for **N-Boc-2,6-difluoroaniline** are not readily available in the cited literature. However, it is expected to be a solid at room temperature, a common characteristic of many N-Boc protected aromatic amines.

Experimental Protocols

The synthesis of **N-Boc-2,6-difluoroaniline** is a straightforward procedure involving the protection of the amino group of 2,6-difluoroaniline using di-tert-butyl dicarbonate ((Boc)₂O).

Synthesis of N-Boc-2,6-difluoroaniline

Objective: To protect the primary amine of 2,6-difluoroaniline with a tert-butyloxycarbonyl (Boc) group.

Materials:

- 2,6-Difluoroaniline

- Di-tert-butyl dicarbonate ((Boc)₂O)
- Triethylamine (Et₃N) or another suitable base
- Dichloromethane (CH₂Cl₂) or Tetrahydrofuran (THF) as solvent
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

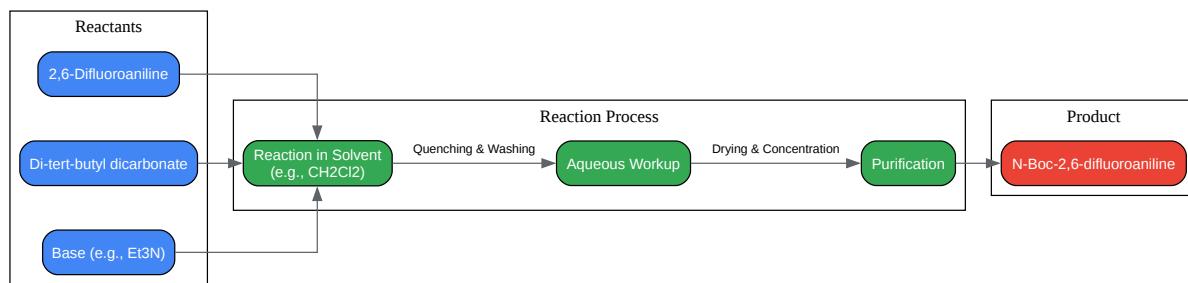
- In a round-bottom flask, dissolve 2,6-difluoroaniline (1 equivalent) in dichloromethane.
- To this solution, add triethylamine (1.2 equivalents).
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 equivalents) in dichloromethane to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature for 4-12 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **N-Boc-2,6-difluoroaniline**.

- The crude product can be further purified by column chromatography on silica gel or by recrystallization.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **N-Boc-2,6-difluoroaniline**.

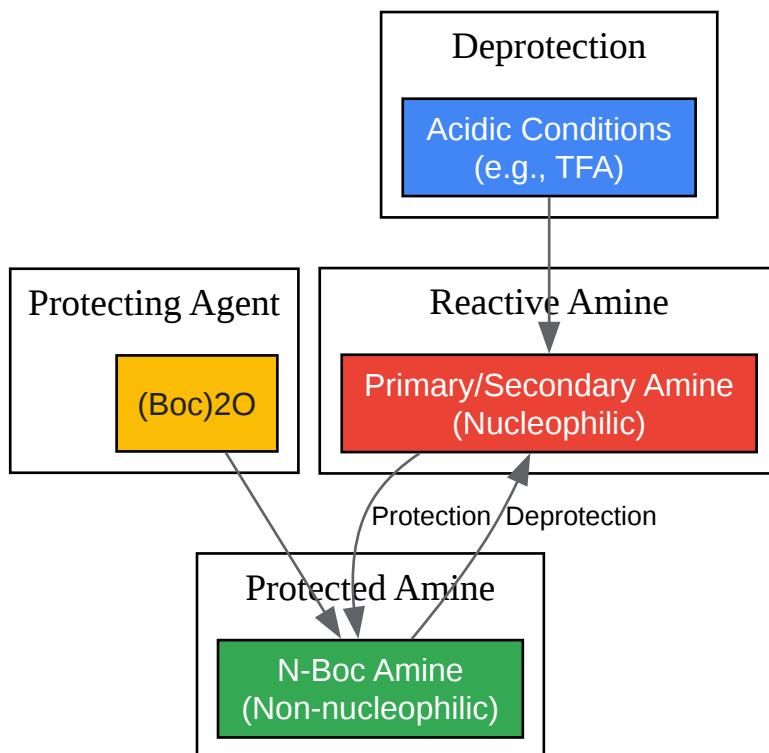


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Synthesis of **N-Boc-2,6-difluoroaniline** Workflow

Logical Relationship of Protection Chemistry

The following diagram outlines the logical relationship in amine protection chemistry, highlighting the role of the Boc group.



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References

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Phone: (601) 213-4426
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